

An In-depth Technical Guide on the Safety and Toxicology of Propylene Glycol

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Compound of Interest

Compound Name: *Propylene glycol, phosphate*

Cat. No.: *B15401530*

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Disclaimer: Information on a specific chemical entity defined as "propylene glycol phosphate" is not readily available in public literature. The following guide provides a comprehensive overview of the safety and toxicology of propylene glycol, a closely related and extensively studied compound. Propylene glycol is often used in formulations containing phosphate additives.

This technical guide is intended for researchers, scientists, and drug development professionals, offering a detailed examination of the safety and toxicological profile of propylene glycol.

Chemical and Physical Properties

Propylene glycol (IUPAC name: propane-1,2-diol) is a synthetic organic compound with the chemical formula $C_3H_8O_2$. It is a colorless, viscous liquid that is nearly odorless and has a faintly sweet taste[1][2]. It is miscible with a wide range of solvents, including water, acetone, and chloroform[1][2].

Property	Value	Reference
CAS Number	57-55-6	[2][3]
Molecular Weight	76.095 g/mol	[2]
Boiling Point	188.2 °C (370.8 °F)	[2]
Melting Point	-59 °C (-74 °F)	[2]
Density	1.036 g/cm ³	[2]

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

Propylene glycol is readily absorbed orally and is distributed throughout the body's water compartments. Following ingestion, a significant portion (around 45%) is excreted unchanged by the kidneys. The remainder is metabolized in the liver and kidneys[4]. The metabolic pathway involves oxidation to lactic acid and then to pyruvic acid, both of which are normal intermediates in the citric acid cycle[4][5].



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Caption: Metabolic pathway of propylene glycol.

Toxicological Profile

Propylene glycol is generally considered to have a low order of toxicity[4][6]. The U.S. Food and Drug Administration (FDA) has classified it as "generally recognized as safe" (GRAS) for use in food, pharmaceuticals, and cosmetics[5][7][8].

The acute toxicity of propylene glycol is very low across different routes of exposure.

Species	Route	LD50	Reference
Rat	Oral	20,000 mg/kg	
Mouse	Oral	22,000 mg/kg	
Rabbit	Dermal	20,800 mg/kg	

Studies involving repeated exposure to propylene glycol have generally shown a lack of significant toxicity. In a 2-year study, rats fed diets containing up to 2,500 mg/kg/day of propylene glycol showed no adverse effects[5]. Similarly, dogs administered up to 5,000 mg/kg/day for 2 years did not exhibit adverse effects on body weight[5].

Propylene glycol has not been found to be genotoxic or carcinogenic. In vitro genetic toxicity studies were negative[9]. Long-term animal studies have not shown any increase in tumor incidence[5]. No ingredient of propylene glycol products at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA[10].

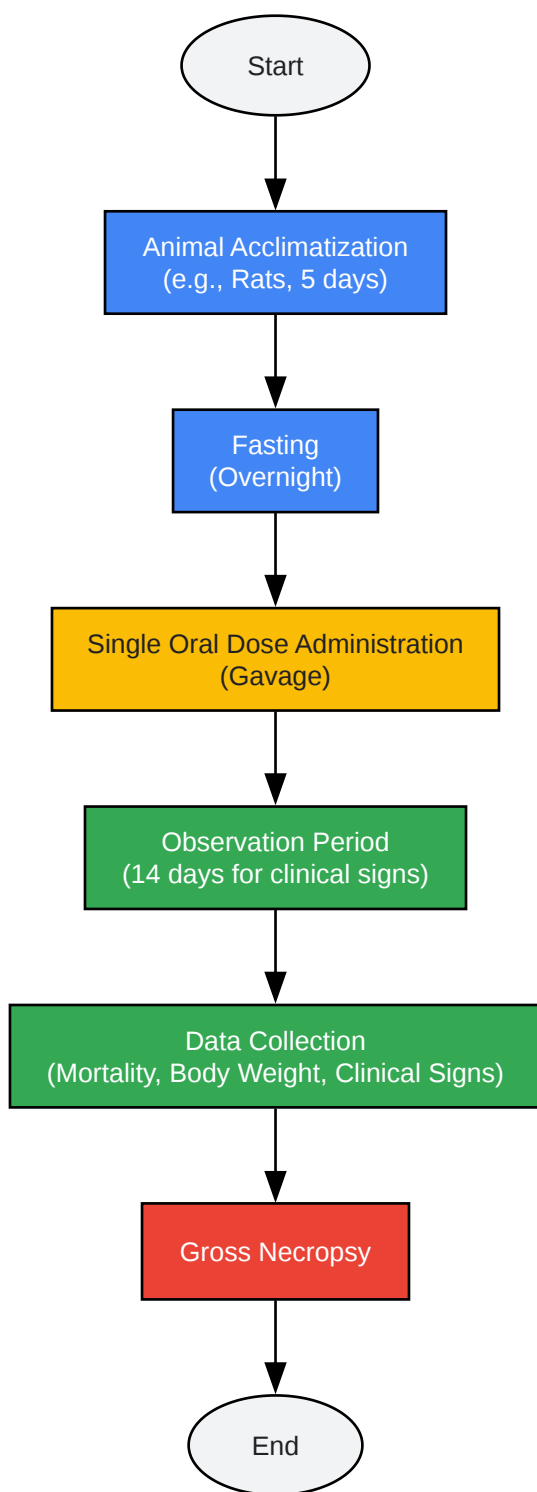
Available studies indicate that propylene glycol does not interfere with fertility or reproduction[4]. A reproduction and fertility assessment in mice administered propylene glycol in drinking water did not show adverse effects on reproductive parameters[1].

Prolonged contact with propylene glycol is essentially non-irritating to the skin, though repeated contact may cause some softening and flaking[9]. It may cause slight, temporary eye irritation, but corneal injury is unlikely[9]. While some rare cases of skin sensitization have been reported, extensive testing indicates a low potential for sensitization[6][11].

Experimental Protocols

Detailed experimental protocols for toxicological studies are often proprietary or not fully disclosed in publicly available literature. However, standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically followed.

This is a generalized workflow for an acute oral toxicity study.



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Caption: Generalized workflow for an acute oral toxicity study.

Regulatory Status

Propylene glycol is widely approved for use in a variety of products globally.

- United States: The FDA has designated propylene glycol as GRAS[5][7][8].
- European Union: It is approved for use in food with the E-number E1520[2].
- World Health Organization (WHO): The acceptable daily intake (ADI) for propylene glycol is up to 25 mg per kg of body weight[7][8].

Summary and Conclusion

Propylene glycol has a well-established and favorable safety profile, characterized by low acute and chronic toxicity, and a lack of genotoxic, carcinogenic, or reproductive effects. Its metabolism leads to common physiological intermediates. While high doses, particularly in medical settings with susceptible individuals, can lead to adverse effects such as acidosis, the levels of exposure from consumer products are considered safe. The extensive toxicological database supports its continued use in food, pharmaceuticals, and cosmetics.

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